

An In-depth Technical Guide to Isovaleric Anhydride

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Compound of Interest

Compound Name: *Isovaleric anhydride*

Cat. No.: B075134

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This guide provides a comprehensive overview of **isovaleric anhydride**, including its chemical identity, physical properties, and a summary of its synthesis. The information is presented to support research and development activities where this reagent may be utilized.

Chemical Identity: IUPAC Name and Synonyms

The nomenclature of a chemical compound is critical for accurate identification and literature searching. **Isovaleric anhydride** is known by several names, with a single official IUPAC designation.

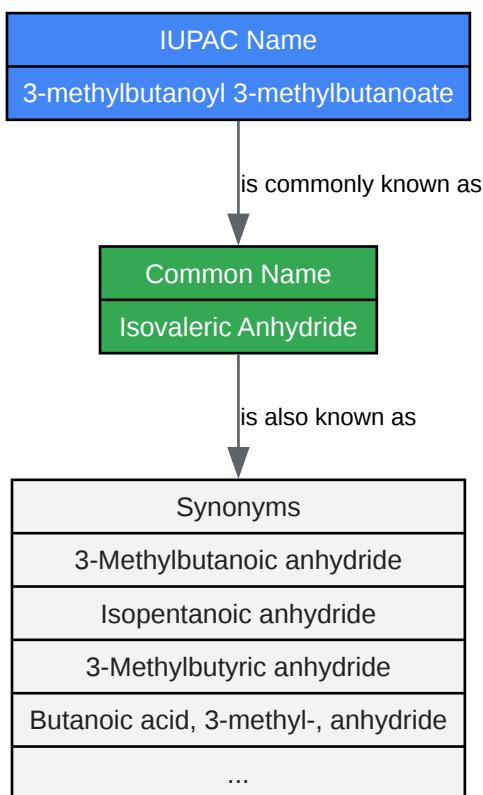
IUPAC Name: The systematic name for **isovaleric anhydride** as determined by the International Union of Pure and Applied Chemistry (IUPAC) is 3-methylbutanoyl 3-methylbutanoate^{[1][2][3][4]}.

Synonyms: In literature and commercial listings, this compound is frequently referred to by various synonyms. A comprehensive list is provided below for cross-referencing purposes^{[2][3][4][5][6][7][8]}:

- **Isovaleric anhydride**
- 3-Methylbutanoic anhydride^{[2][5][8]}
- 3-Methylbutyric anhydride^{[2][6][7][8]}

- Isopentanoic anhydride[2][5]
- Isovaleric acid anhydride[2]
- Butanoic acid, 3-methyl-, 1,1'-anhydride[2][5][8]
- Butanoic acid, 3-methyl-, anhydride[2][5][8]
- **Diisovaleric anhydride[6]**

The relationship between the IUPAC name and its common synonyms is illustrated in the diagram below.



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Caption: Nomenclature hierarchy for **isovaleric anhydride**.

Physicochemical Properties

A summary of key quantitative data for **isovaleric anhydride** is presented in the table below. These properties are essential for experimental design, safety assessments, and process development.

| Property | Value | Source(s) |
|-------------------|--|--------------|
| Molecular Formula | C ₁₀ H ₁₈ O ₃ | [1][2][3][9] |
| Molecular Weight | 186.25 g/mol | [1][2][5][9] |
| CAS Number | 1468-39-9 | [1][2][9] |
| Appearance | Colorless to clear liquid | [9][10] |
| Density | 0.932 g/mL at 20 °C | [9][10] |
| Boiling Point | 215 °C at 760 mmHg 103-104 °C at 24 mmHg | [1][9][10] |
| Melting Point | -65 °C | [9][10] |
| Flash Point | 91 °C | [9][10] |
| Refractive Index | n _{20/D} 1.417 | [9][10] |
| InChI Key | FREZLSIGWNCSOQ- UHFFFAOYSA-N | [1][2][3] |
| Canonical SMILES | CC(C)CC(=O)OC(=O)CC(C)C | [1][2][5] |

Synthesis and Experimental Protocols

Detailed, step-by-step experimental protocols for the synthesis of **isovaleric anhydride** are typically proprietary or published in specialized chemical synthesis literature. However, the fundamental principles of its formation can be described based on patented industrial methods.

Core Synthesis Pathway: Catalytic Carbonylation

A documented method for producing **isovaleric anhydride** involves the reaction of isobutylene with carbon monoxide and isovaleric acid under high pressure and temperature[11].

- Reactants:

- Isobutylene ((CH₃)₂C=CH₂)
- Isovaleric acid ((CH₃)₂CHCH₂COOH)
- Carbon Monoxide (CO)
- Catalyst: The process typically employs catalysts containing nickel or cobalt[11].
- Conditions: The reaction is conducted at elevated temperatures, generally between 200 °C and 350 °C, and under significant pressure, ranging from 150 to 1500 atmospheres[11]. The yield can be optimized by adjusting the pressure, temperature, and concentration of carbon monoxide[11].

General Experimental Workflow

The workflow for this synthesis method can be generalized as follows.



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Caption: Generalized workflow for the synthesis of **isovaleric anhydride**.

This process represents an industrial approach to anhydride synthesis from relatively inexpensive starting materials[11]. **Isovaleric anhydride** is also used as an acylating agent for the synthesis of more complex molecules, such as in the preparation of β-diketones[12]. The acid chloride of isovaleric acid is a common intermediate for producing the anhydride and other derivatives[13].

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